

Best practices for handling and weighing PARP1-IN-5 dihydrochloride powder

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Compound of Interest

Compound Name: PARP1-IN-5 dihydrochloride

Cat. No.: B8201607

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Technical Support Center: PARP1-IN-5 Dihydrochloride

This guide provides best practices, troubleshooting advice, and frequently asked questions for handling and weighing **PARP1-IN-5 dihydrochloride** powder to ensure experimental accuracy and safety.

Frequently Asked Questions (FAQs)

Q1: What is **PARP1-IN-5 dihydrochloride** and what are its key characteristics?

A1: **PARP1-IN-5 dihydrochloride** is a potent and selective inhibitor of PARP-1 (Poly (ADP-ribose) polymerase-1), an enzyme involved in DNA damage repair.^{[1][2]} It is an orally active compound with low toxicity, making it a subject of interest in cancer research.^{[1][2][3]} The dihydrochloride salt form generally offers improved water solubility and stability compared to its free base form.^{[3][4]}

Q2: How should **PARP1-IN-5 dihydrochloride** powder be stored?

A2: The powder should be stored at 4°C in a sealed container, protected from moisture.^[1] For long-term storage of stock solutions, it is recommended to store them at -80°C (for up to 6 months) or -20°C (for up to 1 month) in sealed containers, also away from moisture.^[1]

Q3: Is **PARP1-IN-5 dihydrochloride** considered a potent compound, and what precautions should be taken?

A3: Yes, as a potent inhibitor of a key cellular enzyme, **PARP1-IN-5 dihydrochloride** should be handled with care. It is crucial to follow standard laboratory safety protocols for handling potent compounds, which includes using appropriate personal protective equipment (PPE) such as gloves, lab coats, and safety glasses.^{[5][6][7]} Handling should ideally be performed in a designated area, such as a chemical fume hood or a ventilated balance enclosure, to minimize inhalation risk.^{[8][9]}

Q4: What are the recommended solvents for dissolving **PARP1-IN-5 dihydrochloride**?

A4: For in vitro studies, Dimethyl sulfoxide (DMSO) and water are commonly used solvents. It is highly soluble in DMSO at a concentration of 125 mg/mL, though ultrasonic treatment may be necessary.^[1] It is sparingly soluble in water at 1 mg/mL, requiring sonication and heating to 60°C to dissolve.^[1] It is important to use newly opened, anhydrous DMSO as the compound's solubility can be significantly impacted by hygroscopic (water-absorbing) DMSO.^[1]

Troubleshooting Guide

Problem	Potential Cause(s)	Recommended Solution(s)
Inconsistent or drifting weight measurement.	1. Hygroscopicity: The powder is absorbing moisture from the air.[10][11] 2. Static Electricity: Buildup of static charge on the weighing vessel or powder.[10][12] 3. Temperature Instability: The sample or weighing vessel is not at room temperature.[10][13] 4. Air Drafts: Unstable air currents in the weighing area.[9][13]	1. Work quickly when weighing and keep the container sealed as much as possible. Consider weighing in a glovebox with controlled humidity.[11] 2. Use an anti-static gun or brush on the weighing vessel before taring and weighing. Use of anti-static weigh boats can also help.[10] 3. Allow the compound and all weighing equipment to equilibrate to the ambient temperature of the balance room before weighing.[10][13] 4. Ensure the analytical balance doors are closed during measurement. Position the balance away from high-traffic areas, doors, and vents.[13]
Difficulty dissolving the powder in DMSO.	1. Insufficient Sonication: The powder has not been adequately dispersed. 2. Hygroscopic DMSO: The DMSO has absorbed water, reducing its solvating power for this compound.[1] 3. Low Temperature: The solvent is too cold.	1. Use an ultrasonic bath to aid dissolution.[1] 2. Use a fresh, unopened bottle of anhydrous DMSO.[1] 3. Gently warm the solution while sonicating.
Difficulty dissolving the powder in water.	1. Low Solubility: The compound has limited solubility in water.[1] 2. Insufficient Energy: The dissolution process requires more energy.	1. Do not exceed a concentration of 1 mg/mL.[1] 2. Use both ultrasonic treatment and heating to 60°C to facilitate dissolution.[1]

Precipitation of the compound in aqueous buffer after dilution from a DMSO stock.

1. Poor Aqueous Solubility: The compound is not soluble in the final buffer concentration. 2. High Final DMSO Concentration: The final concentration of DMSO may be too low to keep the compound in solution.

1. Check the solubility of the compound in your specific buffer system. 2. Ensure the final DMSO concentration is sufficient to maintain solubility, but also compatible with your experimental system. Consider using a co-solvent if permissible in your assay.

Quantitative Data Summary

Physical and Chemical Properties

Property	Value
Molecular Formula	C ₂₅ H ₂₆ Cl ₂ N ₂ O ₅ S
Molecular Weight	537.46 g/mol [1]
Appearance	Solid [1]
Color	Light yellow to green yellow [1]
Purity	97.56% [1]

Solubility Data

Solvent	Concentration	Notes
DMSO	125 mg/mL (232.58 mM)	Requires sonication; use of newly opened DMSO is recommended. [1]
Water	1 mg/mL (1.86 mM)	Requires sonication and heating to 60°C. [1]

Stock Solution Preparation Table (Example Volumes)

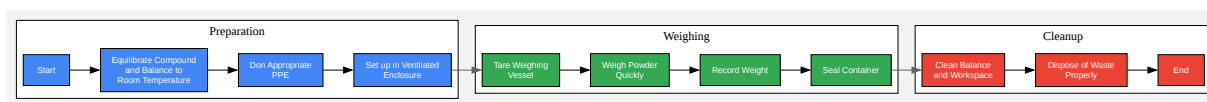
Target Concentration	Mass: 1 mg	Mass: 5 mg	Mass: 10 mg
1 mM	1.8606 mL	9.3030 mL	18.6060 mL
5 mM	0.3721 mL	1.8606 mL	3.7212 mL
10 mM	0.1861 mL	0.9303 mL	1.8606 mL

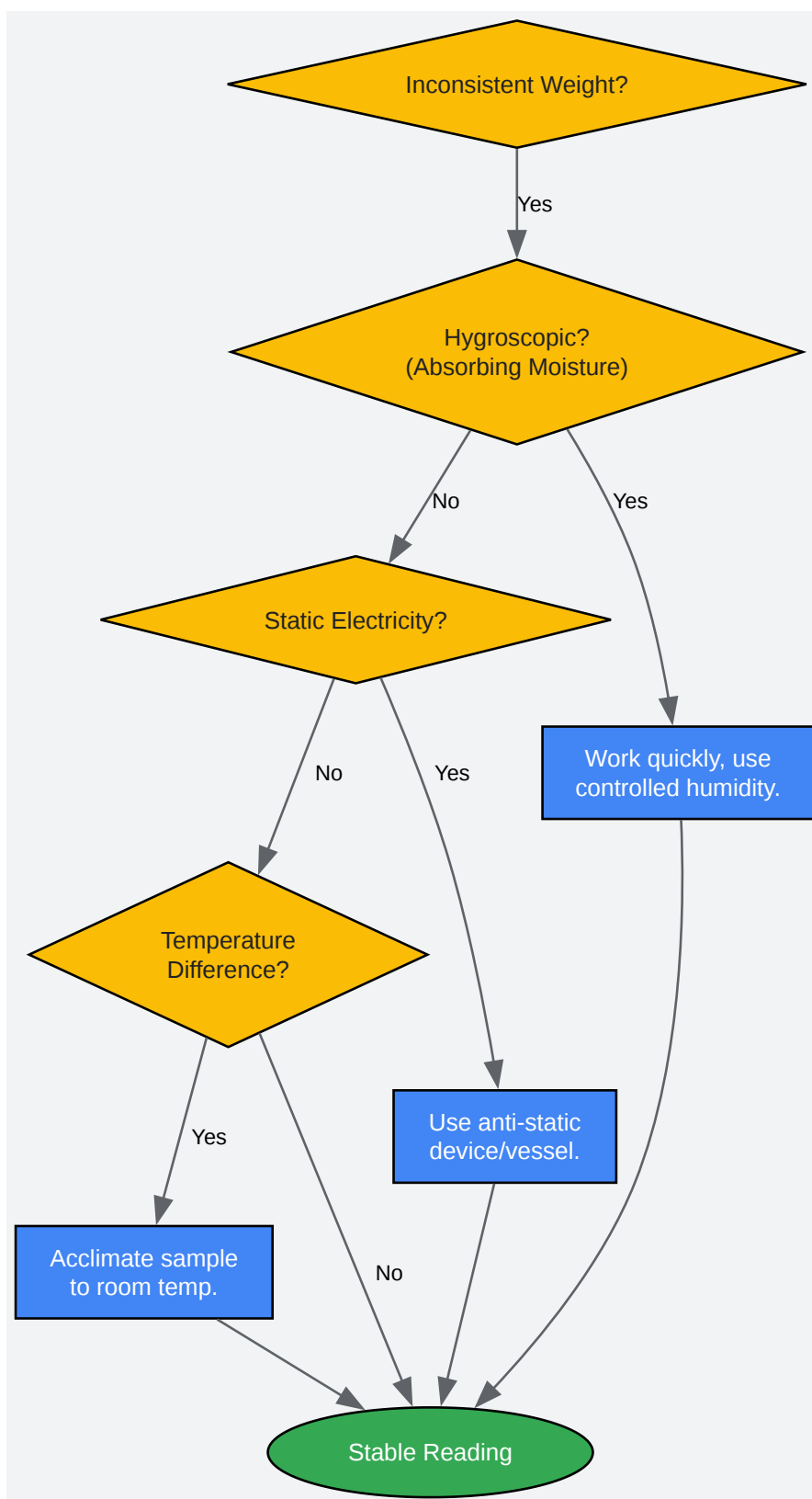
Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- **Acclimatization:** Allow the vial of **PARP1-IN-5 dihydrochloride** and a fresh bottle of anhydrous DMSO to equilibrate to room temperature.
- **Weighing:** In a chemical fume hood or ventilated enclosure, carefully weigh the desired amount of powder (e.g., 5 mg) into a sterile, conical tube.
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the powder. For 5 mg to make a 10 mM solution, add 0.9303 mL of DMSO.
- **Dissolution:** Tightly cap the tube and vortex briefly. Place the tube in an ultrasonic water bath until the powder is completely dissolved. Gentle warming may be applied if necessary.
- **Storage:** Aliquot the stock solution into smaller, single-use volumes and store at -20°C for up to one month or -80°C for up to six months.[\[1\]](#)

Visualizations





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